

# Application Note: ML365 for High-Throughput Screening Assays

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## Compound of Interest

Compound Name: ML365

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Audience: Researchers, scientists, and drug development professionals.

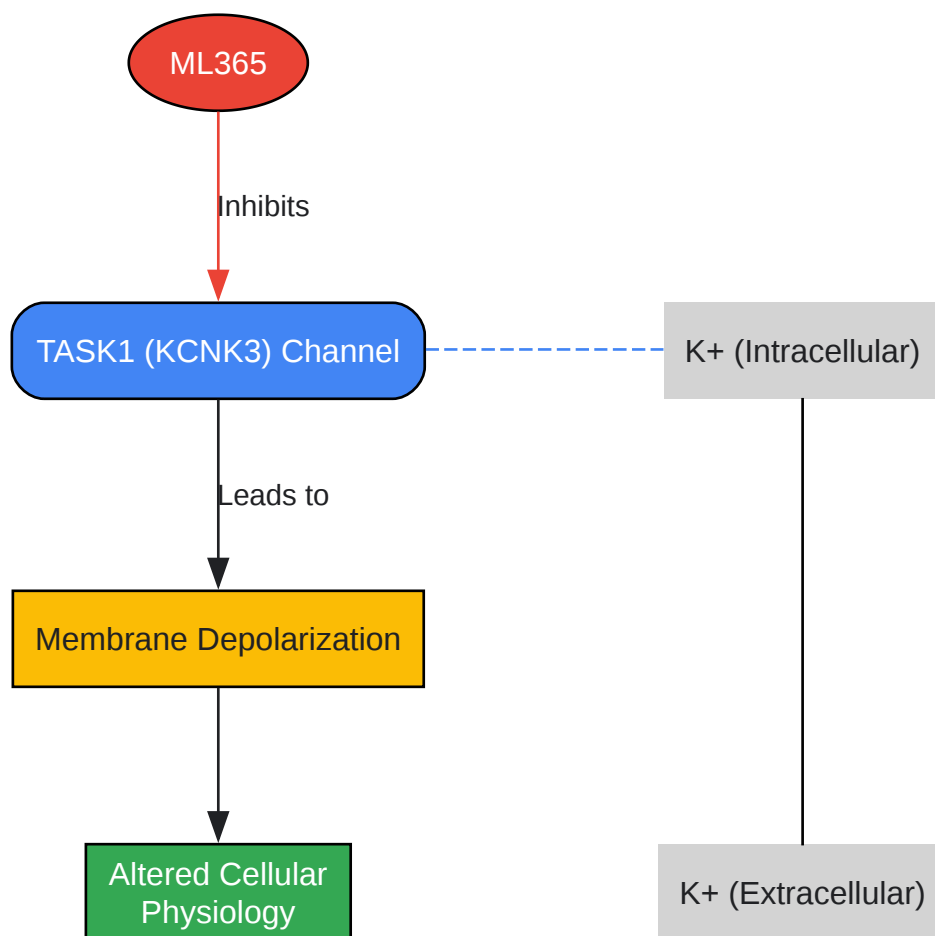
**Introduction** **ML365** is a potent and selective small-molecule inhibitor of the two-pore domain potassium channel TASK1 (KCNK3).[1][2][3] It was identified through a high-throughput screening (HTS) campaign of the Molecular Libraries Small Molecule Repository (MLSMR), demonstrating its utility and validation in HTS formats.[1][3] **ML365** serves as a valuable pharmacological tool for investigating the physiological roles of TASK1 channels in processes such as hormone secretion, immune response, and neuronal function.[1][3] Additionally, recent studies have identified **ML365** as an inhibitor of the TWIK2 potassium channel, implicating it in the modulation of inflammatory responses by blocking the ATP-induced NLRP3 inflammasome.[4][5] This dual activity provides a unique tool for dissecting complex biological pathways. This document provides detailed protocols and data for the application of **ML365** in HTS assays.

## Mechanism of Action & Signaling Pathways

**ML365** primarily functions by directly blocking the pore of the TASK1 potassium channel, thereby inhibiting the flow of potassium ions and influencing the cell's membrane potential.[1] Its secondary reported mechanism involves the inhibition of the TWIK2 channel, which prevents potassium efflux required for the activation of the NLRP3 inflammasome.[4][5]

## TASK1 Inhibition and Membrane Potential Regulation

Two-pore domain potassium channels like TASK1 are crucial for regulating the resting membrane potential in various cell types.[3] By inhibiting TASK1, **ML365** prevents potassium efflux, leading to membrane depolarization. This modulation can impact a wide range of physiological processes that are dependent on cellular excitability.[1]



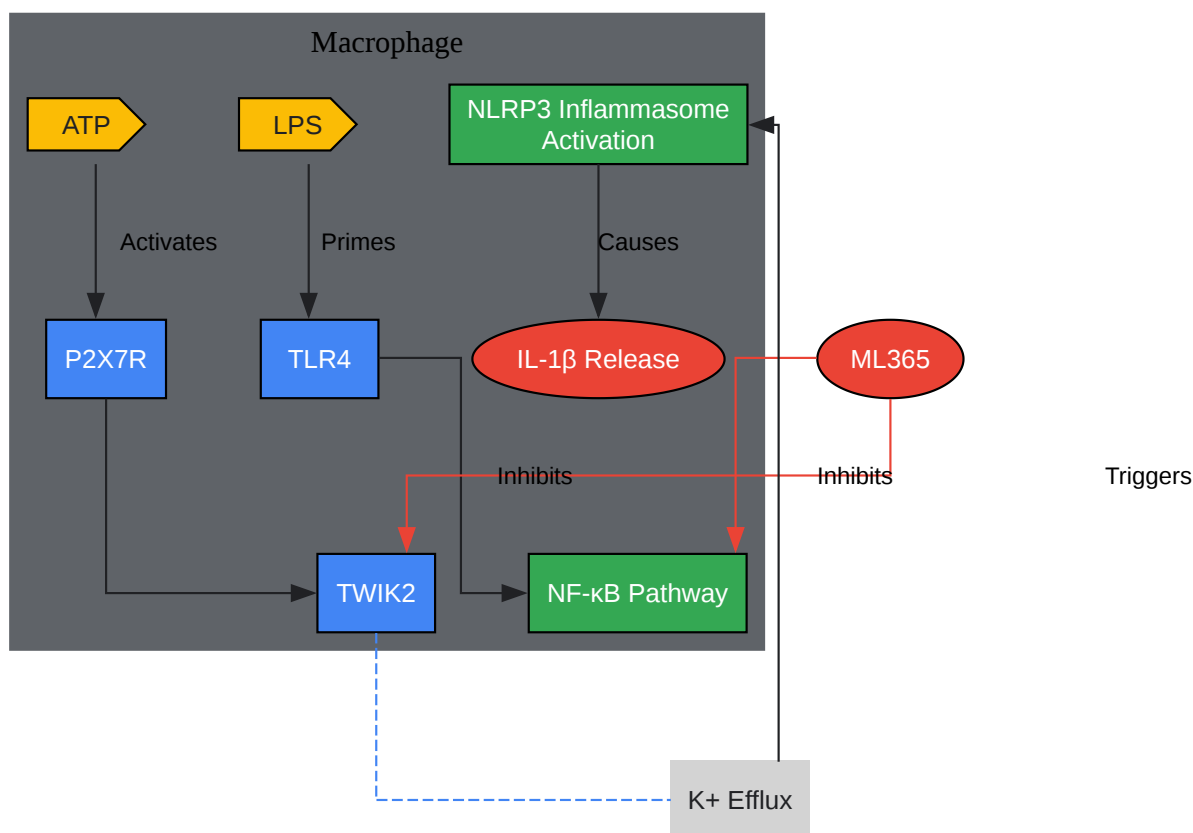
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Caption: **ML365** inhibits the TASK1 channel, blocking K<sup>+</sup> efflux and causing membrane depolarization.

## TWIK2 Inhibition and NLRP3 Inflammasome Pathway

**ML365** has been shown to inhibit the TWIK2 channel, a key mediator of potassium efflux that is an essential upstream mechanism for ATP-induced NLRP3 inflammasome activation.[4][5] By blocking this channel, **ML365** prevents the assembly of the inflammasome complex, thereby

reducing the production of pro-inflammatory cytokines like IL-1 $\beta$ .<sup>[4]</sup> This activity is linked to the downstream inhibition of the NF- $\kappa$ B signaling pathway.<sup>[6]</sup>



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Caption: **ML365** inhibits TWIK2 and the NF- $\kappa$ B pathway, blocking NLRP3 inflammasome activation.

## Quantitative Data Summary

The potency and selectivity of **ML365** have been characterized in various biochemical and cell-based assays.

### Table 1: Potency of ML365 against Potassium Channels

| Target        | Assay Type                  | Cell Line | IC <sub>50</sub> | Reference                               |
|---------------|-----------------------------|-----------|------------------|-----------------------------------------|
| TASK1 (KCNK3) | Thallium Influx             | CHO       | 4 nM             | <a href="#">[1]</a> <a href="#">[2]</a> |
| TASK1 (KCNK3) | Automated Electrophysiology | CHO       | 16 nM            | <a href="#">[1]</a> <a href="#">[2]</a> |
| TWIK2         | Whole-cell Voltage-clamp    | HEK293    | 4.07 ± 1.5 µM    | <a href="#">[4]</a> <a href="#">[5]</a> |

**Table 2: Selectivity Profile of ML365**

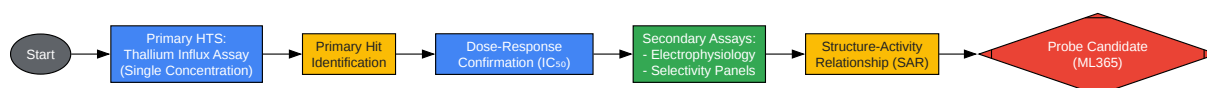
| Channel | Assay Type               | % Inhibition / Selectivity Fold | Concentration | Reference                               |
|---------|--------------------------|---------------------------------|---------------|-----------------------------------------|
| TASK3   | Thallium Influx          | >60-fold selective for TASK1    | -             | <a href="#">[1]</a> <a href="#">[3]</a> |
| Kir2.1  | Thallium Influx          | Little to no inhibition         | 30 µM         | <a href="#">[1]</a> <a href="#">[2]</a> |
| KCNQ2   | Thallium Influx          | Little to no inhibition         | 30 µM         | <a href="#">[1]</a> <a href="#">[2]</a> |
| hERG    | Thallium Influx          | Little to no inhibition         | 30 µM         | <a href="#">[1]</a> <a href="#">[2]</a> |
| TWIK1   | Whole-cell Voltage-clamp | No effect                       | -             | <a href="#">[5]</a>                     |
| THIK1   | Whole-cell Voltage-clamp | No effect                       | -             | <a href="#">[5]</a>                     |

## High-Throughput Screening Protocols

**ML365** was identified in a primary HTS campaign designed to find inhibitors of the TASK1 channel. The core of this campaign was a cell-based thallium influx assay.

## HTS Workflow for TASK1 Inhibitor Discovery

The diagram below outlines the typical workflow for a high-throughput screen, from compound screening to hit validation, as was done for the discovery of **ML365**.



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Caption: High-throughput screening workflow for the discovery and validation of **ML365**.

## Detailed Experimental Protocols

### Protocol 1: Primary HTS - Thallium Influx Fluorescent Assay

This protocol is based on the assay used for the discovery of **ML365** as a TASK1 inhibitor.<sup>[1]</sup> It measures the influx of thallium (Tl<sup>+</sup>), a surrogate for K<sup>+</sup>, through the TASK1 channel using a Tl<sup>+</sup>-sensitive fluorescent dye.

Materials:

- CHO cell line stably expressing human TASK1 (KCNK3).
- FluxOR™ Thallium Detection Kit (or equivalent).
- Assay Buffer (e.g., HBSS).
- Stimulus Buffer (Assay Buffer containing thallium sulfate and potassium sulfate).
- **ML365** or other test compounds.
- 384-well, black, clear-bottom microplates.
- Fluorescent plate reader (e.g., FLIPR, FDSS).

## Methodology:

- Cell Plating:
  - Seed CHO-TASK1 cells into 384-well plates at an optimized density to achieve a confluent monolayer on the day of the assay.
  - Incubate plates for 24 hours at 37°C, 5% CO<sub>2</sub>.
- Compound Preparation and Addition:
  - Prepare serial dilutions of **ML365** or test compounds in Assay Buffer. A typical starting concentration for screening is 10-30 µM.[\[1\]](#)
  - Remove cell culture medium from the plates and add the compound dilutions.
  - Incubate for 15-30 minutes at room temperature.
- Dye Loading:
  - Prepare the FluxOR™ dye loading solution according to the manufacturer's protocol.
  - Add the dye solution to all wells.
  - Incubate for 60-90 minutes at room temperature, protected from light.
- Signal Measurement:
  - Measure baseline fluorescence using a plate reader compatible with kinetic reads.
  - Add the Stimulus Buffer containing TI<sup>+</sup>/K<sup>+</sup> to all wells to initiate thallium influx.
  - Immediately begin kinetic fluorescence reading for 2-5 minutes.
- Data Analysis:
  - Calculate the difference between the peak fluorescence and the baseline fluorescence for each well.

- Normalize the data to controls (e.g., 0% inhibition for DMSO vehicle, 100% inhibition for a known potent blocker).
- For dose-response experiments, plot the percent inhibition against the compound concentration and fit to a four-parameter logistic equation to determine the IC<sub>50</sub> value.

## Protocol 2: Secondary Assay - Cytotoxicity (LDH Release)

This protocol is essential to ensure that the observed activity in the primary screen is not due to compound-induced cell death.

Materials:

- CHO cells (or the same cell line used in the primary assay).
- **ML365** or test compounds.
- Lactate Dehydrogenase (LDH) cytotoxicity assay kit.
- 96- or 384-well clear microplates.
- Plate reader capable of measuring absorbance.

Methodology:

- Cell Plating:
  - Seed cells into microplates and grow to ~80% confluency.
- Compound Treatment:
  - Treat cells with **ML365** at various concentrations (e.g., 1  $\mu$ M, 3  $\mu$ M, and 10  $\mu$ M) for a specified duration (e.g., 24 hours).<sup>[1]</sup> Include vehicle (DMSO) and lysis controls.
- LDH Measurement:
  - Following incubation, transfer a portion of the cell culture supernatant to a new plate.

- Add the LDH reaction mixture from the kit to each well according to the manufacturer's instructions.
- Incubate for 30 minutes at room temperature, protected from light.
- Add the stop solution.
- Data Analysis:
  - Measure the absorbance at the appropriate wavelength (e.g., 490 nm).
  - Calculate the percentage of cytotoxicity relative to the lysis control. **ML365** did not show significant cytotoxicity at concentrations up to 10  $\mu$ M in CHO cells after 24 hours.[1]

## Conclusion

**ML365** is a well-characterized, potent, and selective inhibitor of the TASK1 potassium channel that was successfully identified and validated using HTS methodologies. It serves as an exemplary probe for studying TASK1-mediated physiological processes. Its more recently discovered activity against the TWIK2 channel further expands its utility as a tool compound for investigating inflammatory pathways. The protocols and data presented here provide a comprehensive guide for researchers utilizing **ML365** in HTS and related cell-based assays.

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## References

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- [5. ML365 inhibits TWIK2 channel to block ATP-induced NLRP3 inflammasome - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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